

carbendazim recovery rate different extraction methods

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Compound Focus: Carbendazim

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Comparison of Carbendazim Extraction Methods

The following table summarizes the recovery rates and key parameters of several effective extraction methods for **carbendazim** from various sample matrices.

Extraction Method	Sample Matrix	Clean-up Sorbent(s)	Analysis Instrument	Average Recovery Rate	Limit of Quantification (LOQ)
Modified QuEChERS [1]	Insect (<i>Protaetia brevitarsis</i>)	150 mg MgSO ₄ , 25 mg PSA, 25 mg C18 [1]	LC-MS/MS [1]	77.9% - 80.8% [1]	-
Automated QuEChERS [2]	Orange Juice	(Method follows AOAC 2007.01 without d-SPE) [2]	LC-MS/MS [2]	91.4% - 94.7% [2]	-
Mixed-Mode SPE [3]	Fruit Juices (Orange,	Mixed-mode cation-	LC-UV [3]	>80% [3]	20 µg/L [3]

Extraction Method	Sample Matrix	Clean-up Sorbent(s)	Analysis Instrument	Average Recovery Rate	Limit of Quantification (LOQ)
	Apple, Grape)	exchange sorbent [3]			
Cloud Point Extraction [4]	Vegetables, Water	Triton X-114 Surfactant [4]	UV-Vis Spectrophotometry [4]	83% - 113% [4]	0.41 mg/L [4]

Detailed Experimental Protocols

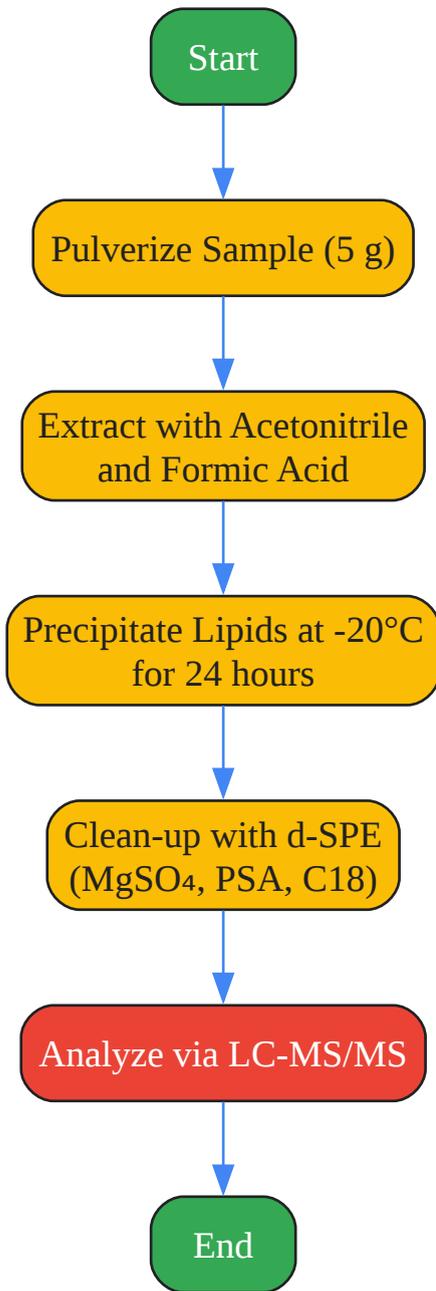
Here are the detailed methodologies for two of the referenced extraction procedures.

Modified QuEChERS for Complex Biological Matrices

This protocol is designed for challenging, high-fat and high-protein samples like insects, utilizing low-temperature precipitation for effective lipid removal [1].

- **Sample Preparation:** The insect samples (5 g) were pulverized [1].
- **Extraction:** Samples were extracted with 10 mL of acetonitrile and 100 µL of formic acid [1].
- **Lipid Removal:** The extracts were subjected to slow precipitation at **-20°C for 24 hours** to separate fats and lipids [1].
- **Clean-up:** The supernatant was cleaned using a d-SPE mixture of **150 mg MgSO₄, 25 mg PSA, and 25 mg C18** [1].
- **Analysis:** The final extract was analyzed using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) [1].

The workflow for this method can be visualized as follows:



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Mixed-Mode Solid-Phase Extraction (SPE) for Fruit Juices

This method uses a sorbent with both reversed-phase and strong cation-exchange chemistries for selective cleanup [3].

- **Extraction & Clean-up:** The specific protocol varies slightly by juice type.

- For **orange juice**, the method involved **mixed-mode cation-exchange extraction** followed by a **reversed-phase cleanup** [3].
- For **apple and grape juices**, the process was **reversed-phase extraction** followed by a **cation-exchange cleanup** [3].
- **Analysis:** The purified extracts were determined by Liquid Chromatography with photodiode-array UV detection (LC-UV) [3].

Key Insights for Method Selection

Based on the compiled data, here are some critical considerations for selecting an extraction method:

- **Method Flexibility:** The **QuEChERS approach** is highly adaptable. The automated version [2] offers high precision and recovery for simpler matrices like juice, while a modified version with low-temperature precipitation [1] is effective for complex, fatty samples.
- **Selectivity for Ionizable Compounds:** **Mixed-mode SPE** [3] is particularly powerful for **carbendazim** because it can leverage ionic interactions in addition to reversed-phase chemistry, providing a very selective cleanup.
- **Cost-Effectiveness:** **Cloud Point Extraction** [4] serves as a low-cost alternative that does not require sophisticated instrumentation, suitable for detection with UV-Vis spectrophotometry.

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